

Erroneous Identification of J 104871 as a Chemical Agent

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Compound of Interest

Compound Name: J 104871

Cat. No.: B1672708

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Initial investigations indicate a misunderstanding regarding the nature of "**J 104871**." This identifier does not correspond to a chemical compound, laboratory reagent, or any substance with associated signaling pathways. Instead, "**J 104871**" is the manufacturer's part number for a Barnes SE51 Submersible Sewage Pump.

Given this clarification, the following information provides the proper handling and disposal procedures for this piece of industrial equipment, adapted for a laboratory or research environment where decontamination is a critical consideration.

Operational and Disposal Plan for Barnes SE51 Sewage Pump (P/N: 104871)

This document provides essential safety and logistical information for the operational lifecycle and eventual disposal of the Barnes SE51 sewage pump. The procedures outlined below are designed to ensure the safety of laboratory and maintenance personnel and to comply with environmental regulations.

I. Safety and Decontamination Procedures

Personnel must adhere to the following safety protocols before and during the decontamination and disposal process.

A. Immediate Safety Precautions:

- **Disconnect Power:** Ensure the pump is completely disconnected from any electrical source. This may involve unplugging the unit or switching off the corresponding circuit breaker.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including gloves, safety goggles, and a lab coat. If the pump has been used with volatile substances, a respirator may be necessary.

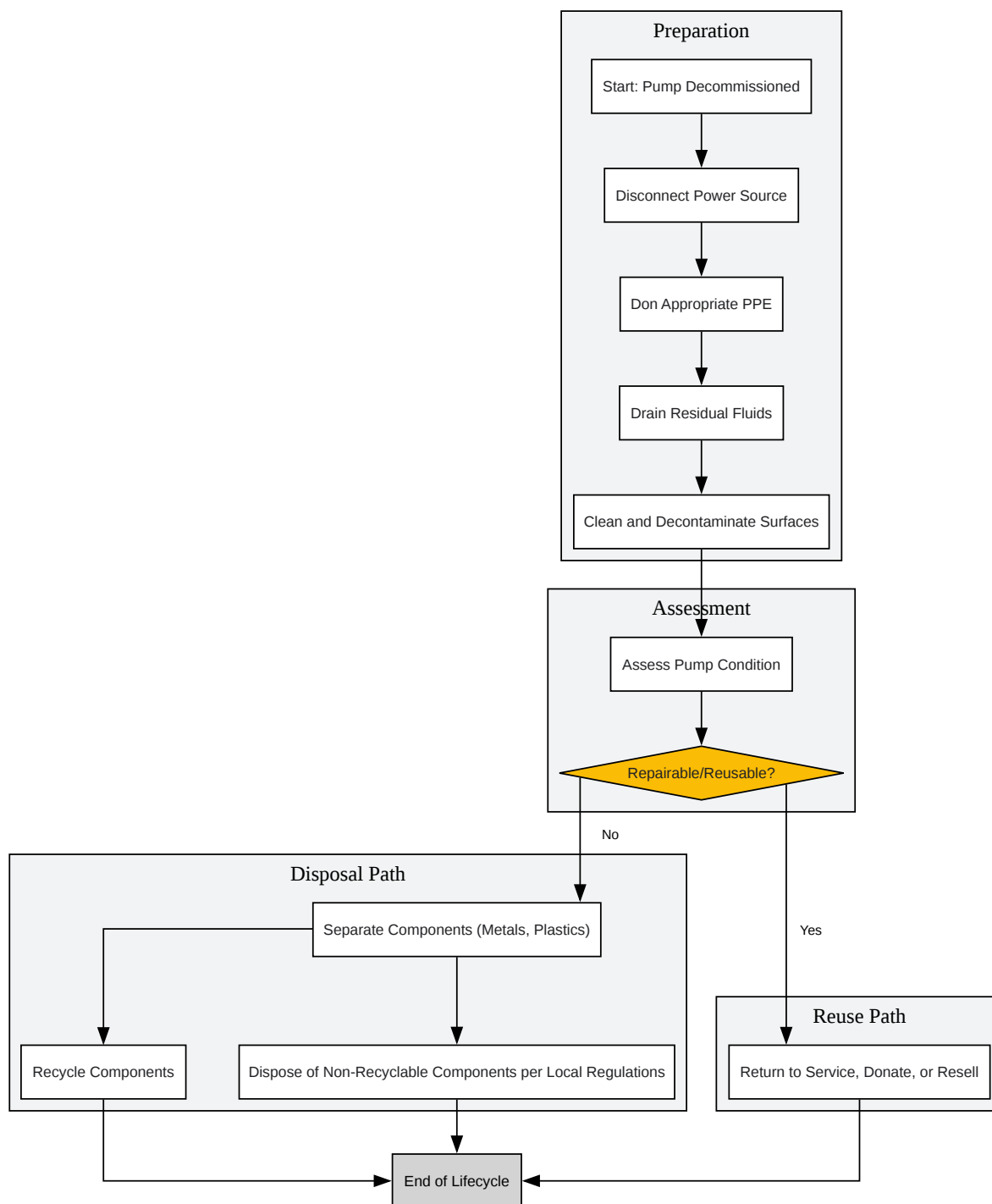
B. Decontamination Protocol:

Used laboratory equipment must be thoroughly decontaminated before disposal.[\[1\]](#)

- **Initial Cleaning:** If the pump has been used for sewage or other biological materials, it will likely contain residual fluids. Drain any remaining liquids in a designated, well-ventilated area, following local regulations for hazardous fluid disposal.[\[2\]](#)
- **Surface Disinfection:** For equipment potentially contaminated with biological materials, use an appropriate disinfectant. A 10% bleach solution, 70% ethanol, or a phenolic disinfectant are often suitable.[\[3\]](#)[\[4\]](#) Ensure all surfaces are thoroughly wiped down and allow for sufficient contact time to inactivate any biological agents.[\[4\]](#)
- **Chemical Residue Removal:** If the pump was used in an environment with chemical contaminants, clean the equipment with appropriate solvents such as acetone or isopropyl alcohol.[\[4\]](#)
- **Documentation:** Attach a decontamination tag to the equipment certifying the cleaning process and the methods used.

II. Disposal Workflow

The following diagram outlines the step-by-step process for the proper disposal of the Barnes SE51 sewage pump.



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Disposal workflow for the Barnes SE51 sewage pump.

III. Component Separation and Recycling

For pumps that are not repairable, the components should be separated for recycling.^[2]

- **Metal Components:** The cast iron housing and other metal parts can be taken to a local scrap metal recycling facility.
- **Plastic and Rubber Components:** These should be sorted and recycled according to local capabilities.
- **Electrical Components:** The motor and wiring may contain valuable metals and should be handled by a specialized electronics recycling service.

Always check with your local waste management or environmental protection agency to understand the specific regulations for disposing of industrial and electrical equipment.^[2] For equipment that may have been in contact with particularly hazardous materials, utilizing a professional disposal service is recommended.^[2]

Quantitative Data: Barnes SE51 (P/N: 104871)

Specifications

The following table summarizes the key technical specifications of the Barnes SE51 sewage pump.

Specification	Value
Horsepower	0.5 HP
Voltage	115 Volts
Phase	1
Frequency	60 Hz
RPM	1750
Maximum Flow Rate	165 GPM
Maximum Head	25 ft
Discharge Connection	2" NPT, Female, Vertical, Bolt-on Flange
Maximum Solids Handling	2" Spherical Solids
Body Construction	Cast Iron ASTM-48, Class 30
Impeller Material	Cast Iron
Motor Type	Oil-filled, Squirrel Cage Induction
Power Cord Length	15 ft

Experimental Protocols and Signaling Pathways

The concepts of experimental protocols and signaling pathways are not applicable to the Barnes SE51 sewage pump (P/N: 104871), as it is a piece of mechanical equipment and not a chemical or biological agent used in research. Therefore, no information on these topics can be provided.

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